

# A Technical Guide to 1-Acetylcylohexene: Commercial Availability, Synthesis, and Applications

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## Compound of Interest

Compound Name: 1-Acetylcylohexene

Cat. No.: B1328911

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Acetylcylohexene** (CAS No. 932-66-1), a versatile building block in organic synthesis. This document details its commercial availability, key chemical and physical properties, and established experimental protocols for its synthesis and use in further chemical transformations.

## Commercial Availability

**1-Acetylcylohexene** is readily available from a variety of chemical suppliers, catering to both research and bulk quantity needs. Purity levels typically range from 96% to over 99%, with the most common being 97%. The compound is generally supplied as a clear, slightly yellow liquid.

Table 1: Commercial Suppliers and Product Specifications

Supplier	Product Number	Purity	Available Quantities
Sigma-Aldrich	A14405	97%	5g, 25g <a href="#">[1]</a>
Thermo Scientific Chemicals	102500250	97%	5g, 25g <a href="#">[2]</a> <a href="#">[3]</a>
Biosynth Carbosynth	FA01013	-	5G <a href="#">[1]</a>
Frontier Specialty Chemicals	JK308289	97%	5g <a href="#">[1]</a>
CP Lab Safety	-	97%	100g <a href="#">[4]</a>
LEAP CHEM Co., Ltd.	-	98% - 99%	Inquire for bulk <a href="#">[5]</a> <a href="#">[6]</a>
3B Pharmachem (Wuhan) International Co.,Ltd.	-	-	Inquire for bulk <a href="#">[1]</a>
Shanghai Hanhong Scientific Co.,Ltd.	-	-	Inquire for bulk <a href="#">[1]</a>
Jinan Jiachang Pharmaceutical Technology Co., Ltd.	-	99%+ HPLC	Inquire for bulk <a href="#">[1]</a>
Henan Fengda Chemical Co., Ltd.	-	99%	Inquire for bulk <a href="#">[1]</a>
Shaanxi Dideu New Materials Co. Ltd.	-	98.0%	Inquire for bulk <a href="#">[1]</a>

## Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **1-Acetylhexene** is essential for its safe handling, storage, and application in experimental work.

Table 2: Physicochemical Properties of **1-Acetylhexene**

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O <sup>[1][2][3][7]</sup>
Molecular Weight	124.18 g/mol <sup>[1][2][7][8]</sup>
Appearance	Clear slightly yellow liquid <sup>[1]</sup>
Boiling Point	201-202 °C (lit.) <sup>[1][8]</sup>
Melting Point	73 °C <sup>[1][2]</sup>
Density	0.966 g/mL at 25 °C (lit.) <sup>[1][8]</sup>
Refractive Index	n <sub>20/D</sub> 1.49 (lit.) <sup>[1][8]</sup>
Flash Point	66 °C (150.8 °F) - closed cup <sup>[8][9]</sup>
Storage Temperature	2-8°C <sup>[1]</sup>

## Experimental Protocols

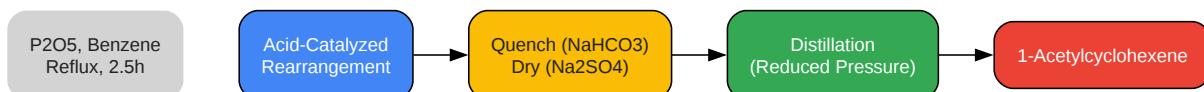
### Synthesis of 1-Acetylhexene from 1-Ethynylcyclohexanol

A common and well-documented method for the preparation of **1-Acetylhexene** involves the acid-catalyzed rearrangement of 1-ethynylcyclohexanol. The following protocol is adapted from *Organic Syntheses*.

#### Experimental Procedure:

- In a 500-mL round-bottomed flask, combine 40 g (0.32 mole) of 1-ethynylcyclohexanol, 250 mL of dry benzene, and 10 g of phosphorus pentoxide.
- Add a boiling chip and attach a reflux condenser to the flask.
- Gently reflux the benzene solution on a steam cone for 2.5 hours.
- After the reaction period, cool the flask and decant the benzene solution from the phosphorus pentoxide.

- Wash the benzene solution once with 100 mL of a 5% sodium bicarbonate solution.
- Dry the organic layer over 15 g of anhydrous sodium sulfate.
- Remove the benzene by distillation at atmospheric pressure.
- Carefully fractionate the residue at reduced pressure through a 15-cm helix-packed column.
- Collect the product boiling at 85–88°C/22 mm Hg. The expected yield is between 22.5–28 g (56–70%).



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#### Synthesis of **1-Acetylcylohexene** Workflow.

## Chemoenzymatic Synthesis of Enantiomeric, Bicyclic $\delta$ -Halo- $\gamma$ -lactones

**1-Acetylcylohexene** serves as a crucial starting material in multi-step syntheses. A notable example is the chemoenzymatic synthesis of enantiomeric, bicyclic  $\delta$ -halo- $\gamma$ -lactones, which possess biological activity. The initial steps of this synthesis, as described in a study by Mazur et al., are outlined below.

#### Experimental Procedure (Initial Steps):

- Reduction of 1-Acetylcylohexene:** **1-Acetylcylohexene** is reduced to the corresponding racemic alcohol, 1-(cyclohex-1-en-1-yl)ethanol.
- Enzymatic Kinetic Resolution:** The racemic alcohol undergoes lipase-catalyzed kinetic resolution to separate the enantiomers. This step is critical for establishing the stereochemistry of the final products.

- Chirality Transfer: The resolved enantiopure alcohol is then utilized in subsequent steps to transfer its chirality to the target molecule.

This highlights the utility of **1-AcetylCyclohexene** in accessing chiral molecules of biological interest.

## Safety and Handling

**1-AcetylCyclohexene** is a combustible liquid and may cause skin and eye irritation.<sup>[9]</sup>

Appropriate personal protective equipment, including safety goggles and chemical-resistant gloves, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood. For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

This guide provides a foundational understanding of **1-AcetylCyclohexene** for laboratory and research applications. For specific applications and more complex transformations, consulting the primary literature is highly recommended.

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